

Factors affecting the gelation process of N1,N4-Dicyclohexylterephthalamide

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Compound of Interest

Compound Name: N1,N4-Dicyclohexylterephthalamide

Cat. No.: B1594211

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Technical Support Center: N1,N4-Dicyclohexylterephthalamide Gelation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the gelation of **N1,N4-Dicyclohexylterephthalamide**.

Frequently Asked Questions (FAQs)

Q1: What is **N1,N4-Dicyclohexylterephthalamide** and why does it form gels?

A1: **N1,N4-Dicyclohexylterephthalamide** is a low-molecular-weight organogelator (LMWG). Its molecular structure, featuring a rigid central terephthalamide core flanked by two cyclohexyl groups, facilitates self-assembly into three-dimensional fibrillar networks in appropriate solvents. The primary driving force for this self-assembly is intermolecular hydrogen bonding between the amide (N-H) and carbonyl (C=O) groups of neighboring molecules.

Q2: What is the general mechanism of gel formation?

A2: The gelation process is typically thermo-reversible and involves the following steps:

- **Dissolution:** At an elevated temperature, the **N1,N4-Dicyclohexylterephthalamide** molecules dissolve in a suitable organic solvent.

- Nucleation: Upon cooling, the dissolved molecules begin to aggregate through hydrogen bonding, forming small, ordered nuclei.
- Fiber Growth: These nuclei grow into one-dimensional fibers or ribbons.
- Network Formation: At a sufficient concentration, known as the critical gelation concentration (CGC), these fibers entangle and form a 3D network that immobilizes the solvent, resulting in the formation of a gel.[1]

Q3: What type of solvents are suitable for the gelation of **N1,N4-Dicyclohexylterephthalamide**?

A3: **N1,N4-Dicyclohexylterephthalamide** typically forms organogels in non-polar or weakly polar organic solvents. The choice of solvent is critical, as it must be able to dissolve the gelator at elevated temperatures but allow for self-assembly upon cooling. Solvents that are too polar may interfere with the hydrogen bonding necessary for fiber formation.

Troubleshooting Guide

Problem	Potential Cause(s)	Suggested Solution(s)
No gel formation upon cooling.	<ol style="list-style-type: none"> 1. Concentration is below the Critical Gelation Concentration (CGC). 2. Inappropriate solvent. The solvent may be too polar, preventing the necessary hydrogen bonding for self-assembly. 3. Insufficient heating. The gelator may not have fully dissolved. 4. Cooling rate is too fast or too slow. 	<ol style="list-style-type: none"> 1. Increase the concentration of N1,N4-Dicyclohexylterephthalamide. 2. Use a less polar solvent. Test a range of solvents with varying polarities. 3. Ensure the mixture is heated until the gelator is completely dissolved and the solution is clear. 4. Experiment with different cooling rates. A slower cooling rate often promotes the formation of more ordered fibrillar networks.
The formed gel is weak or unstable.	<ol style="list-style-type: none"> 1. Concentration is close to the CGC. 2. Suboptimal solvent. 3. Rapid cooling. This can lead to a less organized and weaker network structure. 	<ol style="list-style-type: none"> 1. Increase the gelator concentration. 2. Optimize the solvent system. Sometimes a mixture of solvents can yield better results. 3. Allow the solution to cool slowly and undisturbed at room temperature.
Precipitate or crystals form instead of a gel.	<ol style="list-style-type: none"> 1. Poor solubility of the gelator in the chosen solvent even at high temperatures. 2. Solvent is too non-polar. This can lead to strong aggregation and precipitation rather than the formation of a fine fibrillar network. 3. Very slow cooling. In some cases, extremely slow cooling can favor crystallization over gelation. 	<ol style="list-style-type: none"> 1. Choose a solvent with slightly higher polarity or a co-solvent to improve solubility at elevated temperatures. 2. Experiment with a slightly more polar solvent. 3. Try a moderately faster cooling rate.

Gel collapses or "sweats" solvent over time (syneresis).	1. The gel network is slowly reorganizing into a more thermodynamically stable state, expelling the solvent.2. Suboptimal gelator concentration or solvent.	1. Optimize the gelator concentration and solvent system to enhance the stability of the network.2. Consider using a mixture of solvents to improve the interaction between the solvent and the fibrillar network.
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Quantitative Data

While extensive quantitative data for the gelation of **N1,N4-Dicyclohexylterephthalamide** in a wide range of solvents is not readily available in the surveyed literature, the following table provides a general overview of how key parameters can be presented. Researchers should determine these values experimentally for their specific systems.

Table 1: Hypothetical Gelation Properties of **N1,N4-Dicyclohexylterephthalamide** in Various Solvents

Solvent	Polarity Index	Critical Gelation Concentration (CGC) (wt%)	Gel Melting Temperature (Tgel) (°C) at 2 wt%
Toluene	2.4	[To be determined experimentally]	[To be determined experimentally]
Cyclohexane	0.2	[To be determined experimentally]	[To be determined experimentally]
Decane	0.0	[To be determined experimentally]	[To be determined experimentally]
Chloroform	4.1	[To be determined experimentally]	[To be determined experimentally]
Tetrahydrofuran (THF)	4.0	[To be determined experimentally]	[To be determined experimentally]

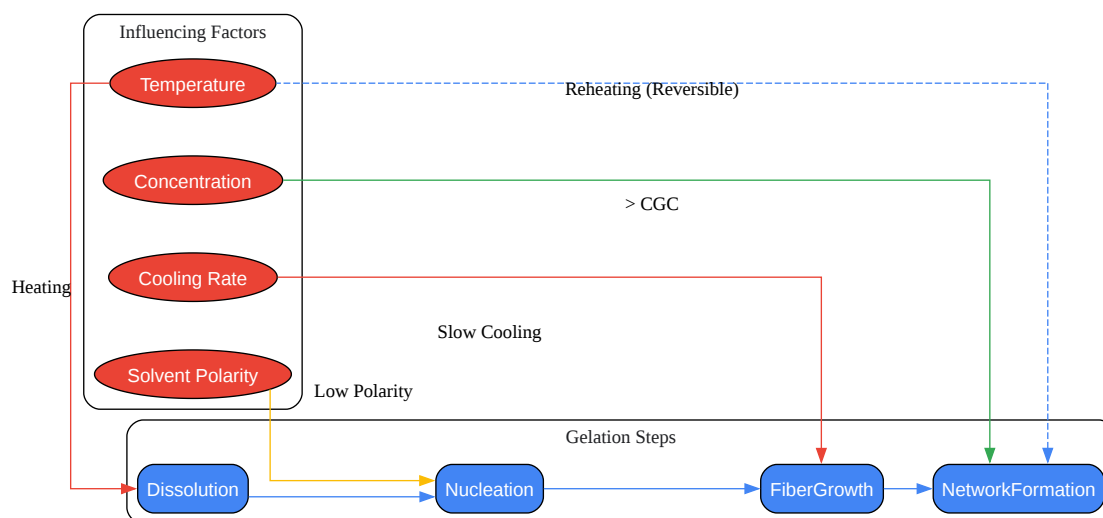
Note: The above table is for illustrative purposes. The actual values need to be determined experimentally as they are highly dependent on the specific solvent and experimental conditions.

Experimental Protocols

Standard Protocol for Organogel Preparation (Inversion Test Method)

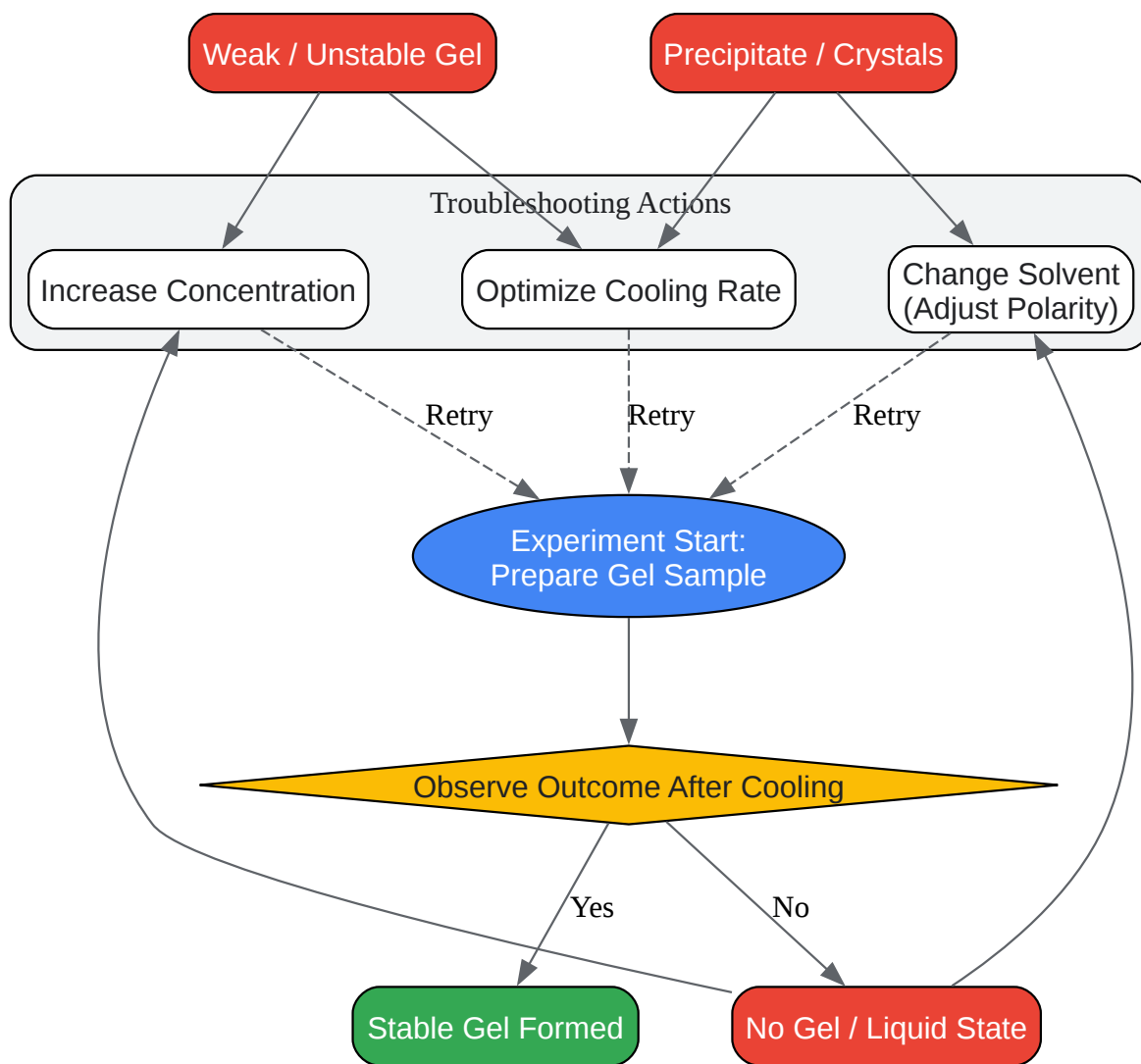
- Preparation: Weigh a specific amount of **N1,N4-Dicyclohexylterephthalamide** and place it in a sealed vial.
- Solvent Addition: Add a measured volume of the desired organic solvent to the vial.
- Dissolution: Heat the vial until the solid is completely dissolved, resulting in a clear solution. Gentle agitation may be required.
- Gelation: Allow the solution to cool to room temperature without disturbance.
- Confirmation: Invert the vial. If the solution does not flow, a gel is considered to have formed.

Visualizations



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Caption: Factors influencing the gelation process of **N1,N4-Dicyclohexylterephthalamide**.



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Caption: A logical workflow for troubleshooting common gelation issues.

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References

- 1. epub.uni-regensburg.de [epub.uni-regensburg.de]
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